

Personal protective equipment for handling Luteolin monohydrate

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Compound of Interest

Compound Name: *Luteolin monohydrate*

Cat. No.: *B12379788*

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Safe Handling and Disposal of Luteolin Monohydrate

This guide provides essential safety protocols and logistical information for researchers, scientists, and drug development professionals handling **Luteolin monohydrate**. Adherence to these procedures is critical for minimizing exposure risk and ensuring a safe laboratory environment.

Hazard Identification and Classification

Luteolin monohydrate is classified with several hazards that necessitate careful handling. It is fatal if swallowed, causes skin and serious eye irritation, and may cause respiratory irritation.

Table 1: GHS Hazard Classification for Luteolin

Hazard Class	GHS Code	Signal Word	Hazard Statement
Acute Toxicity, Oral	H300	Danger	Fatal if swallowed
Skin Corrosion/Irritation	H315	Warning	Causes skin irritation
Serious Eye Damage/Irritation	H319	Warning	Causes serious eye irritation

| Specific Target Organ Toxicity (Single Exposure) | H335 | Warning | May cause respiratory irritation |

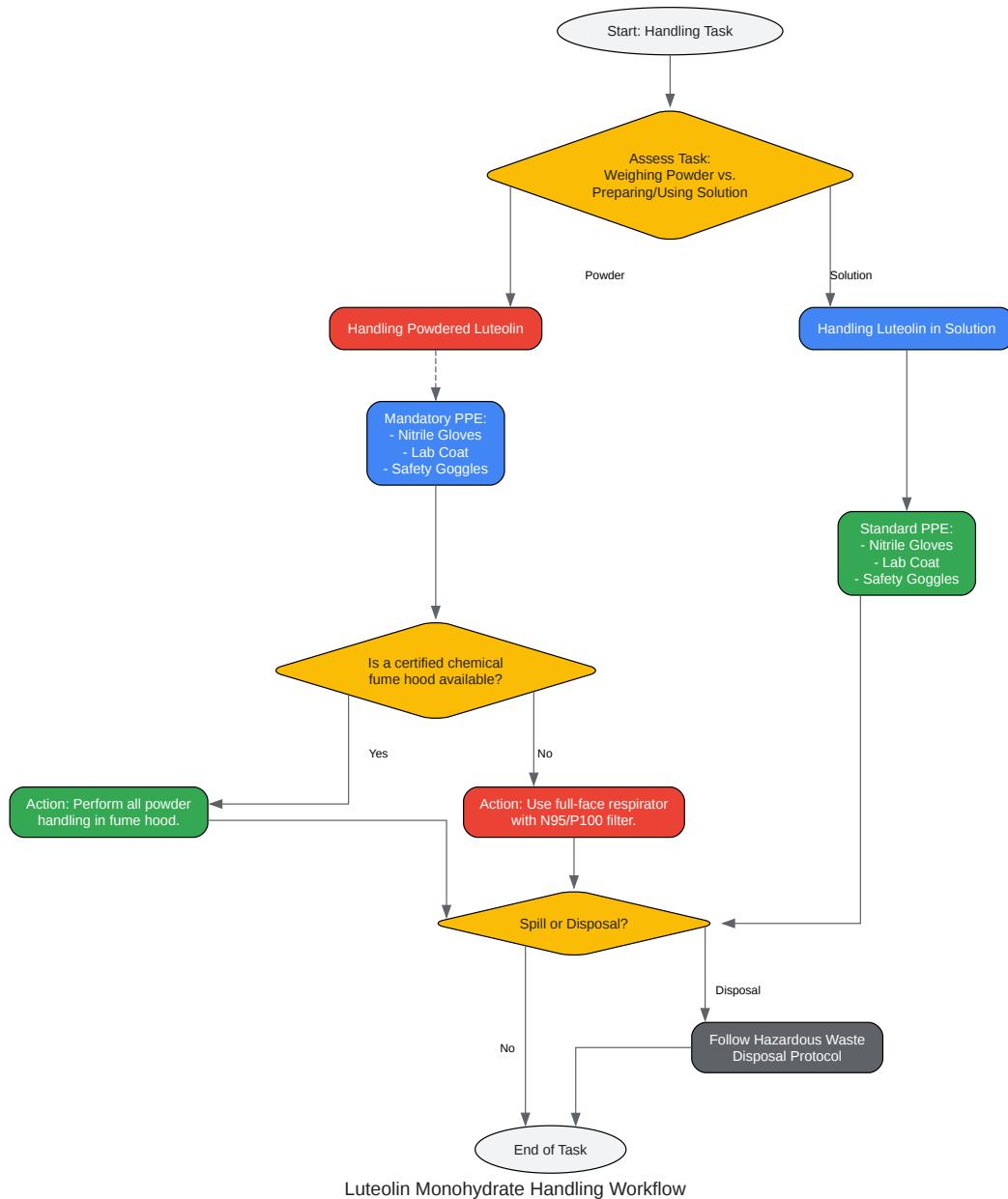
Personal Protective Equipment (PPE)

A comprehensive PPE strategy is the final and most critical barrier against exposure. The selection of PPE depends on the specific procedure being performed. All PPE should conform to recognized standards such as the EU Directive 89/686/EEC and EN 374.

Table 2: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Recommended Use
Eye/Face Protection	Tightly fitting safety goggles with side-shields or a face shield.	Required for all handling procedures, including weighing, solution preparation, and spill cleanup.
Hand Protection	Chemical-impermeable gloves (e.g., nitrile). Thicker gloves offer better protection.	Always wear gloves when handling the compound or contaminated surfaces. Change gloves every 30-60 minutes or immediately if contaminated or damaged.
Body Protection	A lab coat or impervious clothing.	Required to protect skin and personal clothing from spills and contamination.

| Respiratory Protection | Use in a well-ventilated area is mandatory. For procedures generating dust, a NIOSH-approved full-face respirator or N-95/N-100 particle mask may be necessary. | Required when handling the powder outside of a certified chemical fume hood or during large spills. |



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Caption: PPE selection workflow for handling **Luteolin monohydrate**.

Operational Plans: Handling Protocols

3.1. Protocol for Weighing **Luteolin Monohydrate** Powder

- Preparation: Designate a specific area for handling, preferably within a certified chemical fume hood. Ensure an eyewash station and safety shower are accessible.
- PPE: At a minimum, don a lab coat, chemical-impermeable gloves, and tightly fitting safety goggles.
- Ventilation: Perform all weighing and handling of the powder inside a chemical fume hood to minimize inhalation risk. If a fume hood is not available, respiratory protection is required.
- Procedure: Use a spatula to carefully transfer the powder. Avoid actions that could generate dust.
- Post-Handling: Tightly seal the container after use. Decontaminate the work surface and any equipment used. Remove PPE carefully to avoid cross-contamination and wash hands thoroughly.

3.2. Protocol for Preparing Solutions

- Preparation: Work within a chemical fume hood or a well-ventilated area.
- PPE: Wear a lab coat, nitrile gloves, and safety goggles.
- Procedure: Add the weighed Luteolin powder slowly to the solvent to prevent splashing.
- Post-Handling: Cap the solution container securely. Clean the work area and dispose of contaminated disposables as hazardous waste. Wash hands thoroughly after removing gloves.

Emergency and Disposal Plans

4.1. Emergency Procedures

- Eye Contact: Immediately rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation

persists.

- Skin Contact: Take off all contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation occurs, get medical help.
- Inhalation: Move the person to fresh air and keep them comfortable for breathing. Seek medical attention if you feel unwell.
- Ingestion: Do NOT induce vomiting. Immediately call for medical help.
- Spills: Evacuate personnel to a safe area. Wearing full PPE, cover the spill with an absorbent material, sweep or vacuum it up without creating dust, and place it in a suitable, sealed container for disposal.

4.2. Disposal Plan

Luteolin monohydrate and its container must be treated as hazardous waste.

- Waste Collection: Collect all waste material (excess chemical, contaminated PPE, and cleaning materials) in a clearly labeled, sealed container.
- Storage: Store the waste container in a designated, secure area, away from incompatible materials.
- Disposal: Dispose of the contents and container in accordance with all local, regional, and national regulations. Do not allow the product to enter drains, surface water, or ground water. Contaminated packaging should be handled in the same way as the substance itself.
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